

safety and handling guidelines for 4'-(trifluoromethoxy)acetophenone

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Compound of Interest

Compound Name: 4'-(Trifluoromethoxy)acetophenone

Cat. No.: B179515

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An In-depth Technical Guide to the Safety and Handling of 4'-(Trifluoromethoxy)acetophenone

This guide provides comprehensive safety and handling information for 4'-(trifluoromethoxy)acetophenone, tailored for researchers, scientists, and drug development professionals. The following sections detail the compound's hazards, safe handling procedures, emergency responses, and physical and chemical properties.

Hazard Identification and Classification

4'-(Trifluoromethoxy)acetophenone is classified as a hazardous chemical. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4][5]} It is also a combustible liquid.^[6]

GHS Classification:

- Skin Corrosion/Irritation, Category 2^{[1][3][4][7]}
- Serious Eye Damage/Eye Irritation, Category 2/2A^{[1][3][4][7]}
- Specific Target Organ Toxicity (Single Exposure), Category 3 (Respiratory system)^{[1][3][4]}
- Harmful if swallowed (Acute toxicity, Oral), Category 4^{[5][8]}

Signal Word: Warning[1][2][3][4]

Hazard Statements:

- H302: Harmful if swallowed.[5][8]
- H315: Causes skin irritation.[1][3][4][5]
- H319: Causes serious eye irritation.[1][3][4][5]
- H335: May cause respiratory irritation.[2][3]
- H227: Combustible liquid.

Physical and Chemical Properties

A summary of the key physical and chemical properties of 4'-(trifluoromethoxy)acetophenone is provided in the table below.

Property	Value	Source
Molecular Formula	C9H7F3O2	[2]
Molecular Weight	204.15 g/mol	[6]
Appearance	Light orange to Yellow to Green clear liquid / Crystalline Powder	[9]
Density	1.278 g/mL at 25 °C	[6][9]
Boiling Point	100 °C	[9]
Flash Point	88 °C (190.4 °F) - closed cup	[6]
Refractive Index	n _{20/D} 1.455	[6][9]
Storage Class	10 - Combustible liquids	[6]

Handling and Storage

Safe Handling:

- Ventilation: Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[3\]](#)[\[5\]](#) Provide appropriate exhaust ventilation at places where dust or vapors may form.[\[2\]](#)
- Personal Contact: Avoid all personal contact, including inhalation of dust, fumes, or vapors.[\[5\]](#) Do not get in eyes, on skin, or on clothing.[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#) Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[8\]](#) Contaminated work clothing should not be allowed out of the workplace.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)[\[10\]](#)[\[11\]](#)

Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#) Keep the container tightly closed.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Incompatibilities: Incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[\[4\]](#)[\[10\]](#)[\[11\]](#) Store away from these materials.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended:

Protection Type	Specification	Source
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields. Must conform to EN 166 (EU) or NIOSH (US) standards.	[2] [3] [7]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., Nitrile). Inspect gloves before use. Wear a lab coat or other protective clothing to prevent skin exposure.	[1] [2] [3] [7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge (e.g., type ABEK-P2 (EU) or OV/AG/P99 (US)).	[2] [7]

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Call a physician.	[1] [2] [3] [4] [7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. If skin irritation persists, call a physician. Remove contaminated clothing and wash it before reuse.	[1] [2] [3] [4] [7]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1] [2] [3] [4] [7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[2] [3]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).^{[1][2][10]} Water mist may be used to cool closed containers.^{[1][10]}
- Specific Hazards: The material is combustible.^[1] Hazardous combustion products include carbon oxides (CO, CO₂) and hydrogen fluoride.^{[1][2][7]} Containers may explode when heated.^[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[1][2][7]}

Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition.^{[3][4][7]} Avoid breathing vapors, mist, or gas and prevent contact with skin and eyes.^{[2][3]}
- Environmental Precautions: Prevent the product from entering drains.^[2]
- Containment and Cleanup: Use non-sparking tools. For spills, sweep up or soak up with inert absorbent material (e.g., sand, silica gel) and shovel into a suitable, closed container for disposal.^{[1][2][3]}

Toxicity and Experimental Protocols

Detailed toxicological properties of **4'-(trifluoromethoxy)acetophenone** have not been thoroughly investigated.^[2] The available safety data sheets indicate hazards based on classification rules but do not provide specific quantitative toxicity data (e.g., LD₅₀ or LC₅₀ values) or the detailed experimental protocols used to determine these classifications. Access to the full, original study reports would be required for a comprehensive review of the methodologies.

Toxicity Endpoint	Result	Source
Acute Toxicity	No data available	[2]
Skin Corrosion/Irritation	Causes skin irritation	[1][2][3][4]
Serious Eye Damage/Irritation	Causes serious eye irritation	[1][2][3][4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.	[2]

Visual Workflow for Chemical Spill Response

The following diagram outlines the logical workflow for safely handling an accidental spill of **4'-(trifluoromethoxy)acetophenone**.



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Caption: Workflow for handling a chemical spill of **4'-(trifluoromethoxy)acetophenone**.

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